

Application Notes and Protocols for Hyperpolarized $^{13}\text{C}_3$ -Pyruvate Metabolic Imaging

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Compound of Interest

Compound Name: 2-oxo(1,2,3- $^{13}\text{C}_3$)propanoic acid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hyperpolarized [$1\text{-}^{13}\text{C}$]pyruvate magnetic resonance imaging (MRI) is a rapidly emerging, non-invasive imaging modality that provides real-time assessment of metabolic activity in vivo.[1] By leveraging dynamic nuclear polarization (DNP) to increase the ^{13}C nuclear polarization by over 10,000-fold, this technique enables the visualization of key metabolic pathways with exceptional sensitivity.[2][3] The most widely used hyperpolarized agent, [$1\text{-}^{13}\text{C}$]pyruvate, sits at a critical juncture in cellular energy metabolism, allowing for the real-time monitoring of its conversion to lactate, alanine, and bicarbonate. This provides a unique window into glycolysis and oxidative phosphorylation, offering valuable insights into the metabolic reprogramming inherent in various diseases, most notably cancer.[3][4]

These application notes provide an overview of the use of hyperpolarized $^{13}\text{C}_3$ -pyruvate in metabolic imaging studies, with detailed protocols for its preparation, administration, and data acquisition, as well as methods for data analysis.

Core Applications

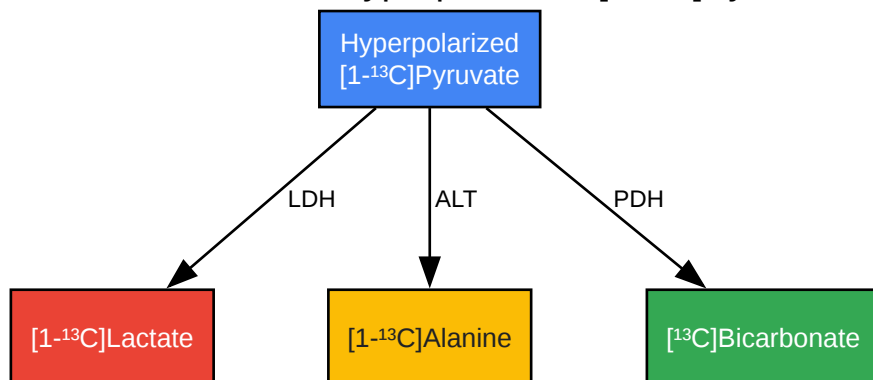
Hyperpolarized $^{13}\text{C}_3$ -pyruvate imaging has demonstrated significant potential across several key research and clinical areas:

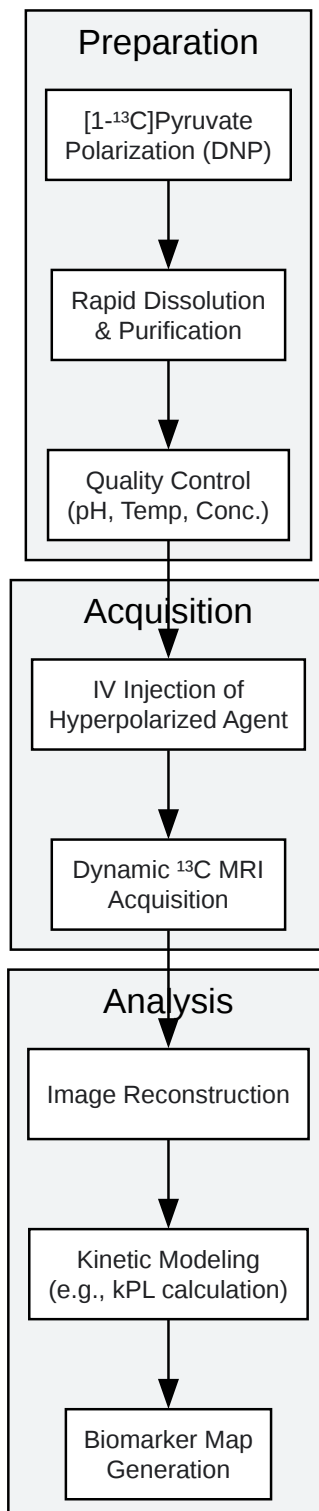
- **Oncology:** This is the most extensively studied application. Many tumors exhibit the "Warburg effect," a phenomenon characterized by increased glycolysis and lactate production even in the presence of oxygen.[3][4] Hyperpolarized ^{13}C -pyruvate MRI can detect this metabolic shift by measuring the conversion of pyruvate to lactate, offering a sensitive biomarker for cancer detection, grading, and assessing early response to therapy. [5][6][7] Studies have shown its utility in prostate, brain, breast, liver, kidney, and pancreatic cancers.[2][3]
- **Cardiology:** The heart is metabolically flexible, and shifts in its energy substrate utilization are associated with conditions like ischemia and heart failure.[8][9] Hyperpolarized ^{13}C -pyruvate can simultaneously assess both glycolytic and oxidative metabolism in the myocardium by measuring its conversion to lactate and bicarbonate, respectively, providing insights into cardiac energetics.[10][11]
- **Neuroimaging:** This technique is being explored to study brain metabolism in both normal and pathological states, including brain tumors and neurodevelopment.[12][13][14] It allows for the quantitative assessment of metabolic rates in different brain regions.[12]

Key Metabolic Pathways

The primary metabolic fate of hyperpolarized $[1-^{13}\text{C}]$ pyruvate in vivo involves its conversion into three key downstream metabolites, each catalyzed by a specific enzyme:

- $[1-^{13}\text{C}]$ Lactate: Produced via lactate dehydrogenase (LDH), elevated levels of which are a hallmark of increased glycolysis and the Warburg effect in cancer.[6]
- $[1-^{13}\text{C}]$ Alanine: Formed through the action of alanine aminotransferase (ALT), providing another measure of metabolic activity.[2]
- $[^{13}\text{C}]$ Bicarbonate: Generated from the decarboxylation of pyruvate by pyruvate dehydrogenase (PDH), which reflects mitochondrial oxidative phosphorylation.[3]

Metabolic Fate of Hyperpolarized $[1-^{13}\text{C}]$ Pyruvate

Hyperpolarized ^{13}C -Pyruvate Imaging Workflow[Click to download full resolution via product page](#)

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